

# Application Note: Solid-Phase Extraction of Nornicotine from Biological Fluids

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nornicotine

Cat. No.: B140904

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Nornicotine** is a primary metabolite of nicotine and a minor tobacco alkaloid found in tobacco products. Its presence and concentration in biological fluids are significant biomarkers for assessing tobacco use and exposure. Accurate quantification of **nornicotine** is crucial for clinical and toxicological studies. Solid-phase extraction (SPE) is a widely used technique for the selective extraction and concentration of **nornicotine** from complex biological matrices such as plasma, serum, and urine, prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This application note provides a detailed protocol for the SPE of **nornicotine** from biological fluids.

## Quantitative Data Summary

The following tables summarize the quantitative performance data for the solid-phase extraction of **nornicotine** from various biological fluids as reported in the literature.

Table 1: Limits of Quantification (LOQ) and Detection (LOD) for **Nornicotine** in Biological Fluids

Biological Matrix	LOQ (ng/mL)	LOD (ng/mL)	Analytical Method	Reference
Human Plasma	0.03	Not Reported	LC-ESI-MS/MS	[1]
Human Urine	0.6	Not Reported	LC-ESI-MS/MS	[2]
Human Meconium	5	5	LC-APCI-MS/MS	[3]
Human Urine	2	Not Reported	LC-MS/MS	[4]

Table 2: Recovery Data for Nicotine and Metabolites using SPE

Analyte	Biological Matrix	Recovery (%)	SPE Method	Reference
Nicotine	Serum	51 ± 5	Silica + C18	[5]
Cotinine	Serum	64 ± 10	Silica + C18	[5]
Nornicotine	Not Specified	>90% (implied for group)	Mixed-Mode Cation Exchange	[6]

## Experimental Protocols

This section details the methodologies for the solid-phase extraction of **nornicotine** from plasma and urine, followed by LC-MS/MS analysis.

### Protocol 1: Mixed-Mode SPE of Nornicotine from Human Plasma and Urine

This protocol is adapted from a method for the simultaneous extraction of nicotine and its metabolites.[1] Mixed-mode SPE cartridges, which combine reversed-phase and ion-exchange retention mechanisms, provide excellent cleanup for complex matrices.

Materials:

- SPE Cartridges: Oasis® MCX (Mixed-Mode Cation Exchange) or equivalent.

- Reagents: Methanol, Trichloroacetic acid (10% aqueous), Ammonium formate (5 mM, pH 2.5), Concentrated ammonium hydroxide.
- Equipment: SPE manifold, centrifuge, vortex mixer.

Procedure:

- Sample Pretreatment (Plasma):
  - To 1 mL of plasma, add an appropriate internal standard.
  - Add 1 mL of 10% aqueous trichloroacetic acid to precipitate proteins.
  - Vortex mix and then centrifuge to pellet the precipitated proteins.
  - Use the resulting supernatant for SPE.
- Sample Pretreatment (Urine):
  - To 1 mL of urine, add an appropriate internal standard.
  - Acidify the urine sample by adding 1.5 mL of 5 mM aqueous ammonium formate (pH 2.5).  
[\[1\]](#)
  - Vortex mix the sample.
- SPE Cartridge Conditioning:
  - Condition the Oasis® MCX cartridge with 2 mL of methanol.
  - Equilibrate the cartridge with 2 mL of 10% aqueous trichloroacetic acid for plasma samples, or 2 mL of 5 mM aqueous ammonium formate (pH 2.5) for urine samples.[\[1\]](#)
- Sample Loading:
  - Load the pretreated plasma supernatant or acidified urine onto the conditioned SPE cartridge.
- Washing:

- Wash the cartridge to remove interferences. A typical wash sequence for mixed-mode cartridges might involve a wash with an acidic solution followed by an organic solvent like methanol. Specific wash solvent details were not fully detailed in the primary source for **nornicotine**, but a common approach is to use the equilibration buffer followed by a weak organic solvent.
- Elution:
  - Elute the target analytes, including **nornicotine**, with 2 mL of methanol containing 5% concentrated aqueous ammonium hydroxide (v/v).<sup>[1]</sup> This basic solution disrupts the cation exchange interaction, releasing the protonated amine of **nornicotine**.
- Post-Elution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

## Protocol 2: Supported Liquid Extraction (SLE) of Nornicotine from Urine and Plasma

Supported liquid extraction is a high-throughput alternative to traditional liquid-liquid extraction and some SPE methods, offering clean extracts with minimal method development.

### Materials:

- SLE Plate: ISOLUTE® SLE+ 200 supported liquid extraction plate or equivalent.
- Reagents: 0.25% Ammonia solution, Dichloromethane, Isopropanol, Methanolic 200 mM HCl.
- Equipment: Positive pressure or vacuum manifold, collection plate, nitrogen evaporator.

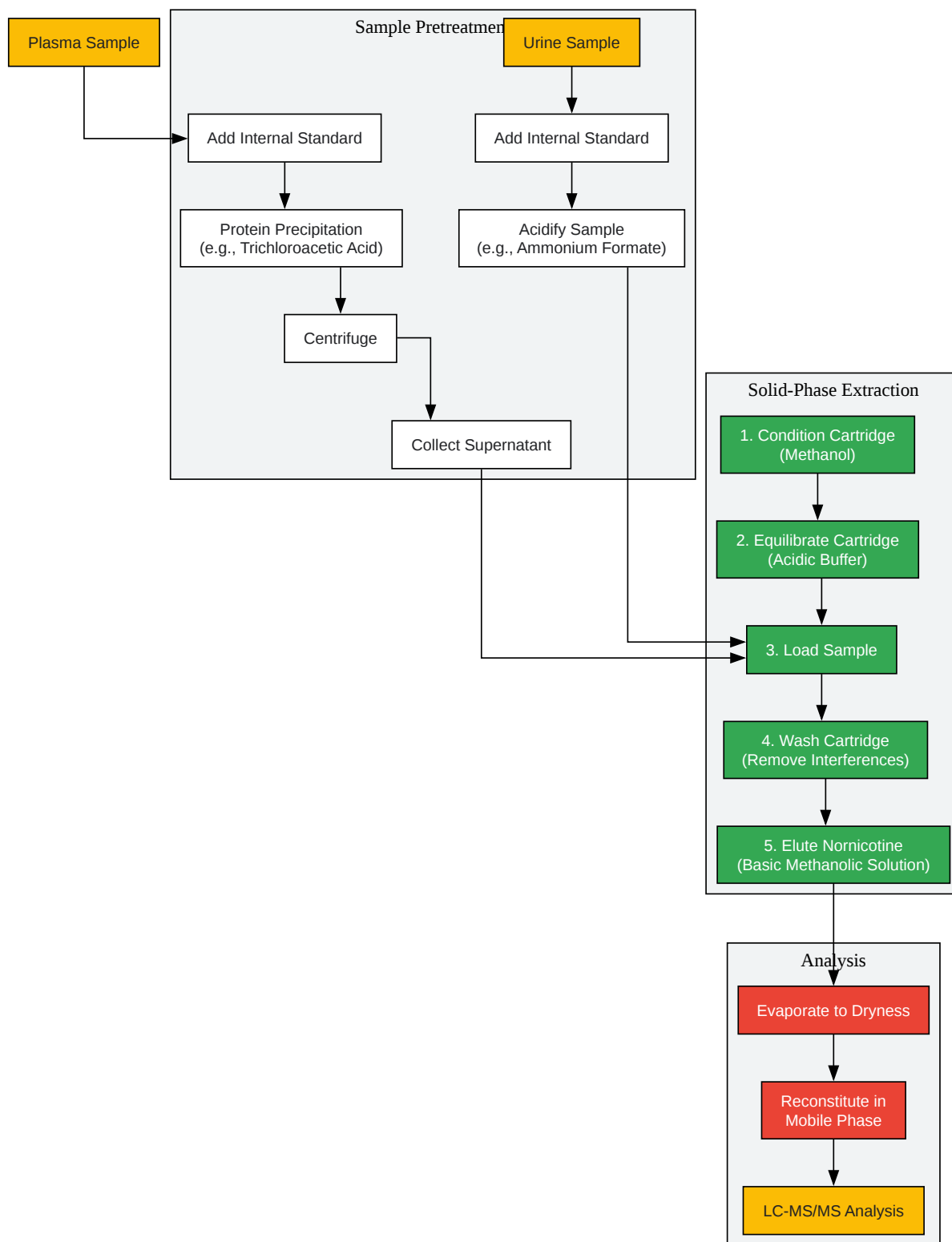
### Procedure:

- Sample Pretreatment:

- Combine 120  $\mu\text{L}$  of the biological matrix (urine or plasma) with 10  $\mu\text{L}$  of internal standard solution and 230  $\mu\text{L}$  of 0.25% ammonia solution.[\[7\]](#)
- From this mixture, take 150  $\mu\text{L}$  for loading.
- Sample Loading:
  - Load the 150  $\mu\text{L}$  of the pre-treated sample onto the SLE plate.[\[7\]](#)
  - Apply a brief pulse of vacuum or positive pressure to initiate the flow and allow the sample to absorb for 5 minutes.[\[7\]](#)
- Analyte Elution:
  - Elute the analytes with 1 mL of dichloromethane:isopropanol (95:5, v/v) into a collection plate containing 100  $\mu\text{L}$  of methanolic 200 mM HCl in each well.[\[7\]](#) The acidic solution in the collection plate helps to stabilize the basic analytes.
- Post-Elution:
  - Dry the eluate using a stream of nitrogen or a heated evaporator (e.g., at 40°C).[\[7\]](#)
  - Reconstitute the dried residue in 200  $\mu\text{L}$  of a suitable solvent mixture, such as methanol:water (10:90, v/v), for LC-MS/MS analysis.[\[7\]](#)

## Visualizations

### Experimental Workflow for Mixed-Mode SPE



[Click to download full resolution via product page](#)

Caption: Workflow for **nornicotine** extraction using mixed-mode SPE.

## Logical Relationship for SPE Sorbent Selection

Caption: Logic for selecting a mixed-mode SPE sorbent for **nornicotine**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A novel validated procedure for the determination of nicotine, eight nicotine metabolites and two minor tobacco alkaloids in human plasma or urine by solid-phase extraction coupled with liquid chromatography-electrospray ionization-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quantitation of the minor tobacco alkaloids nornicotine, anatabine, and anabasine in smokers' urine by high throughput liquid chromatography mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Quantification of Nicotine, Cotinine, trans-3'-Hydroxycotinine, Nornicotine and Norcotinine in Human Meconium by Liquid Chromatography Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Rapid and Accurate LC-MS/MS Analysis of Nicotine and Related Compounds in Urine Using Raptor Biphenyl LC Columns and MS-Friendly Mobile Phases [restek.com]
- 5. Solid-phase extraction and HPLC assay of nicotine and cotinine in plasma and brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Mixed-Mode SPE Improves Extraction of Pharmaceutical Compounds from Biological Fluids [sigmaaldrich.com]
- 7. norlab.com [norlab.com]
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Nornicotine from Biological Fluids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140904#solid-phase-extraction-of-nornicotine-from-biological-fluids]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)